

# Spectroscopic Profile of 1,3-Diisopropylbenzene: A Technical Guide

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## Compound of Interest

Compound Name: 1,3-Diisopropylbenzene

Cat. No.: B165221

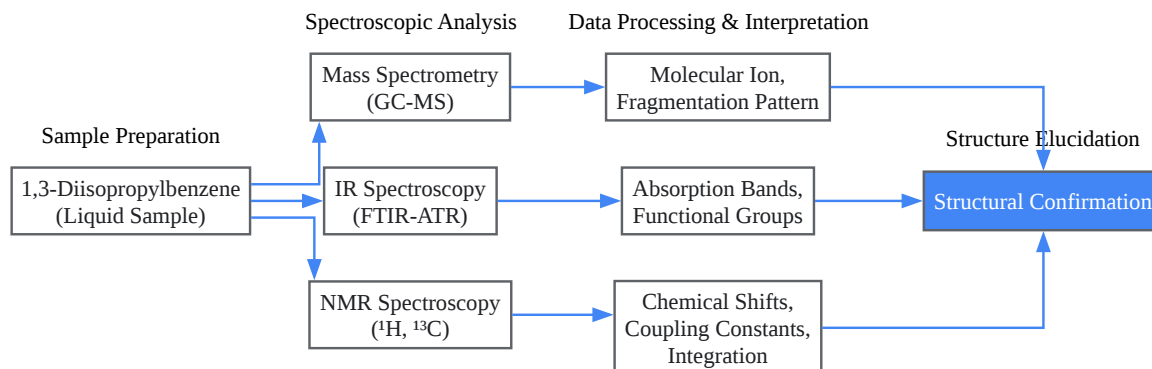
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **1,3-Diisopropylbenzene** (CAS No. 99-62-7), a key aromatic hydrocarbon intermediate. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with generalized experimental protocols for data acquisition.

## Molecular Structure

**1,3-Diisopropylbenzene** is an organic compound with the chemical formula  $C_{12}H_{18}$ . It consists of a benzene ring substituted with two isopropyl groups at positions 1 and 3.



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